

Essential Safety and Disposal Guidance for Dclk1-IN-1

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Compound of Interest

Compound Name: Dclk1-IN-4

Cat. No.: B12370388

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For researchers, scientists, and drug development professionals utilizing the selective DCLK1/2 inhibitor, Dclk1-IN-1, ensuring proper handling and disposal is paramount for laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of Dclk1-IN-1, alongside key safety data and experimental context. It is important to note that the compound referred to as "**Dclk1-IN-4**" is likely a typographical error for the well-documented research chemical "Dclk1-IN-1," and the following information pertains to the latter.

Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of Dclk1-IN-1, a crucial reference for handling and storage.

Property	Value	Reference
Molecular Weight	527.55 g/mol	
Formula	C ₂₆ H ₂₈ F ₃ N ₇ O ₂	[1]
CAS Number	2222635-15-4	[1]
Purity	≥98% (HPLC)	
Solubility	Soluble in DMSO and Acetonitrile	[1][2]
Storage Temperature	-20°C	[2]
Appearance	Not Determined	[3]
Melting Point	Undetermined	[3]
Boiling Point	Undetermined	[3]

Proper Disposal Procedures for Dclk1-IN-1

According to the available Safety Data Sheet (SDS), Dclk1-IN-1 is not classified as a hazardous substance under the Globally Harmonized System (GHS)[3]. However, it is imperative to follow standard laboratory best practices for chemical waste disposal to ensure safety and regulatory compliance. Do not allow the substance to enter sewers or surface and ground water[3].

Step-by-Step Disposal Protocol:

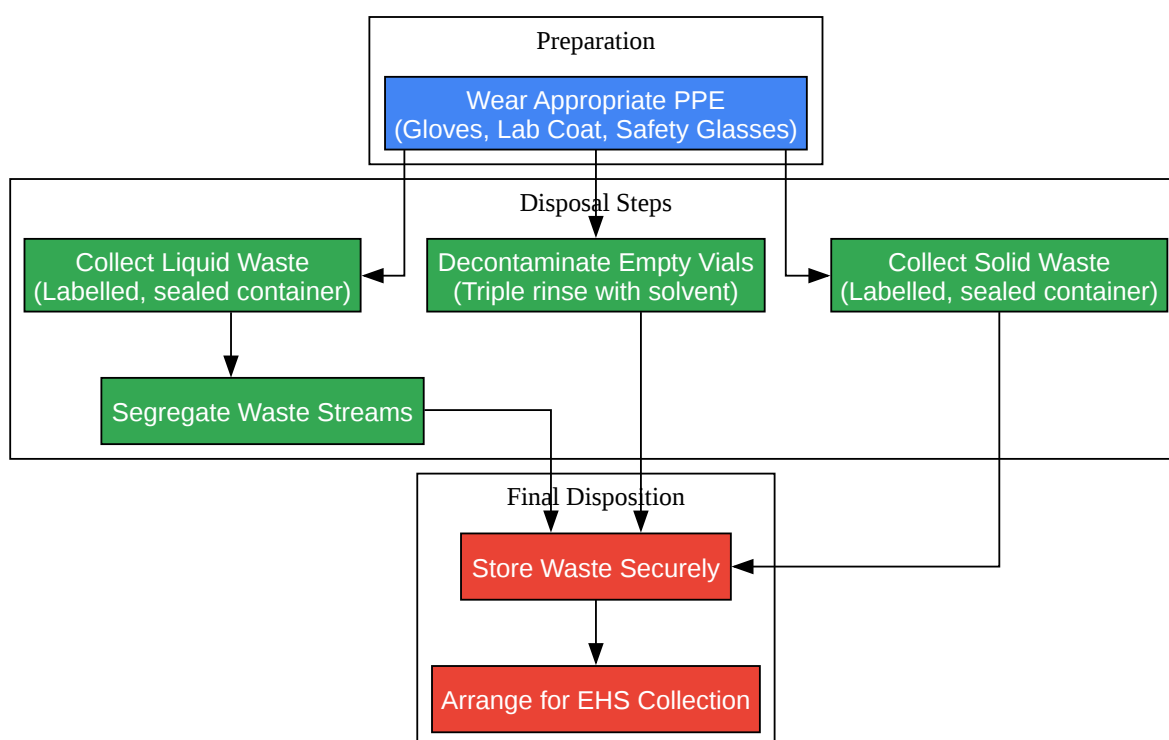
- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including standard laboratory gloves, a lab coat, and safety glasses.
- Decontamination of Empty Vials:
 - Rinse the empty vial with a suitable laboratory solvent in which Dclk1-IN-1 is soluble, such as DMSO or acetonitrile.
 - Collect the solvent rinseate for proper chemical waste disposal. Repeat this process three times to ensure thorough decontamination.

- The decontaminated vial can then be disposed of as regular laboratory glass waste.
- Disposal of Unused or Waste Dclk1-IN-1 (Solid):
 - Collect all solid waste containing Dclk1-IN-1 in a clearly labeled, sealed container designated for non-hazardous chemical waste.
 - The label should include the chemical name ("Dclk1-IN-1"), CAS number (2222635-15-4), and the approximate amount.
- Disposal of Dclk1-IN-1 in Solution:
 - Solutions of Dclk1-IN-1 should be collected in a labeled container for liquid chemical waste.
 - The label must clearly identify the solvent and the solute (Dclk1-IN-1), along with its concentration.
 - Do not mix with incompatible waste streams.
- Waste Collection and Storage:
 - Store the designated waste containers in a secure, well-ventilated area, away from general laboratory traffic, pending collection.
 - Follow your institution's specific guidelines for the storage of chemical waste.
- Final Disposal:
 - Arrange for the collection of the chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Provide the EHS personnel with the Safety Data Sheet for Dclk1-IN-1 upon request.

Experimental Context: Dclk1-IN-1 Signaling Pathway

Dclk1-IN-1 is a potent and selective inhibitor of Doublecortin-like kinase 1 (DCLK1) and DCLK2[4]. DCLK1 is a serine/threonine kinase that plays a significant role in microtubule

polymerization and is implicated in the progression of various cancers, including gastrointestinal and pancreatic cancers[5][6]. The diagram below illustrates the simplified logical workflow for the proper disposal of Dclk1-IN-1.



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Caption: Logical workflow for the proper disposal of Dclk1-IN-1.

This procedural guidance is intended to supplement, not replace, your institution's specific safety and disposal protocols. Always consult your local EHS office for detailed requirements.

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